

Introduction: The Significance of the Substituted Hydroxybenzoate Scaffold

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Compound of Interest

Compound Name: *Methyl 2-bromo-5-hydroxybenzoate*

CAS No.: *154607-00-8*

Cat. No.: *B175680*

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Methyl 2-bromo-5-hydroxybenzoate serves as a valuable scaffold in medicinal chemistry and materials science. The interplay of its three key functional groups—the methyl ester, the phenolic hydroxyl, and the bromine atom—provides a versatile platform for synthetic elaboration. The hydroxyl group is a hydrogen bond donor and can be a key interaction point with biological targets. The bromine atom, an electron-withdrawing group, influences the acidity of the phenol and can serve as a handle for cross-coupling reactions. The methyl ester can be readily hydrolyzed to the corresponding carboxylic acid, offering another point for modification.

This guide will compare **Methyl 2-bromo-5-hydroxybenzoate** with three strategically chosen analogues:

- Methyl 5-bromo-2-hydroxybenzoate: An isomer to elucidate the impact of substituent positioning.
- Methyl 3-amino-5-bromo-2-hydroxybenzoate: To assess the effect of introducing a strongly electron-donating amino group.

- Methyl 4-hydroxybenzoate (Methyl Paraben): A non-brominated analogue to establish a baseline for the effect of the halogen.

Comparative Analysis of Physicochemical Properties

The seemingly subtle changes in the chemical structure of these analogues lead to significant differences in their physicochemical properties. These differences, in turn, can have a profound impact on their biological activity, solubility, and metabolic stability.

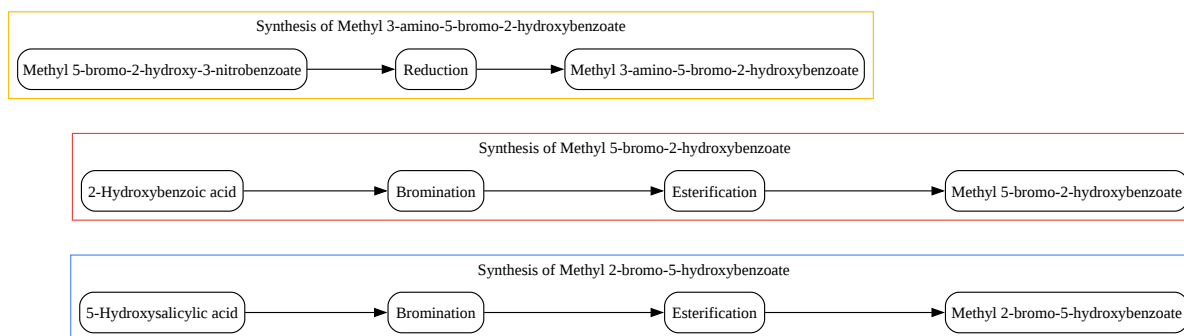
Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	XlogP
Methyl 2-bromo-5-hydroxybenzoate	C ₈ H ₇ BrO ₃	231.04[1]	96-98	3.1[1]
Methyl 5-bromo-2-hydroxybenzoate	C ₈ H ₇ BrO ₃	231.04[2]	Not available	2.4
Methyl 3-amino-5-bromo-2-hydroxybenzoate	C ₈ H ₈ BrNO ₃	246.06	Not available	Not available
Methyl 4-hydroxybenzoate	C ₈ H ₈ O ₃	152.15	125-128	1.9

Expertise & Experience: The XlogP value, a measure of lipophilicity, is a critical parameter in drug design. The higher XlogP of **Methyl 2-bromo-5-hydroxybenzoate** compared to its 5-bromo isomer suggests that the positioning of the bromine atom significantly influences the molecule's overall polarity. This can be attributed to intramolecular hydrogen bonding between the hydroxyl and ester groups in the 2-hydroxy isomer, which masks their polarity and increases lipophilicity. The introduction of an amino group in Methyl 3-amino-5-bromo-2-hydroxybenzoate is expected to increase polarity and reduce the XlogP value, enhancing aqueous solubility.

Synthesis Strategies: A Comparative Workflow

The synthesis of these analogues requires distinct strategies, each with its own set of challenges and advantages.

Workflow for Synthesis of Substituted Methyl Hydroxybenzoates



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Caption: Comparative synthetic workflows for the target analogues.

Experimental Protocol: Synthesis of Methyl 3-amino-5-bromo-2-hydroxybenzoate

This protocol is based on the reduction of a nitro-substituted precursor, a common and effective method for introducing an amino group onto an aromatic ring.[3]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, suspend Methyl 5-bromo-2-hydroxy-3-nitrobenzoate (0.5 mol) in methanol (1000 mL).
- **Addition of Reducing Agent:** To the stirred suspension, add activated iron powder (2 mol) in a single portion.
- **Initiation of Reaction:** Heat the mixture to a gentle reflux.
- **Addition of Activator:** Slowly add a saturated aqueous solution of ammonium chloride (1.5 mol) dropwise to the refluxing mixture.
- **Reaction Monitoring:** Maintain the reflux for 3 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature and add diatomaceous earth (200 g).
- **Filtration:** Filter the mixture through a pad of diatomaceous earth, washing the solid residue with hot methanol.
- **Purification:** Combine the filtrates, evaporate the solvent under reduced pressure, and purify the crude product by flash column chromatography on silica gel (80-100 mesh) to yield the final product.

Trustworthiness: The use of TLC for reaction monitoring is a critical step to ensure the complete conversion of the starting material and to avoid over-reduction or side reactions. The purification by flash chromatography is essential to obtain a high-purity product, which is crucial for subsequent biological testing.

Comparative Biological Activity

While direct comparative studies on a single target for all four analogues are not readily available in the public domain, we can infer potential activities based on the known pharmacology of related structures.

- **Methyl 2-bromo-5-hydroxybenzoate:** This compound is used in the preparation of macrocyclic Mcl-1 inhibitors, which are investigated for the treatment of multiple myeloma.^[4]

- Methyl 5-bromo-2-hydroxybenzoate: The broader class of substituted benzoates, including this molecule, are explored for their anticancer and antimicrobial properties.[5] For instance, 5-bromosalicylic acid has demonstrated antibacterial activity.[5]
- Methyl 4-hydroxybenzoate (Methyl Paraben): This compound is widely used as an antimicrobial preservative in cosmetics, food, and pharmaceuticals. However, it has also been shown to have cytotoxic effects on keratinocytes in the presence of sunlight and can affect the viability of cultured mammalian cells.[6] Studies have also investigated its effects on intracellular calcium concentration and histamine release in mast cells.[7][8]

Signaling Pathway Implicated in the Action of Methyl Paraben



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Caption: Postulated pathway for Methyl Paraben-induced increase in intracellular calcium.[7][8]

Authoritative Grounding & Comprehensive References: The diverse biological activities of these analogues underscore the importance of the substituted hydroxybenzoate scaffold. The introduction of a bromine atom and the modulation of substituent positions can significantly alter the biological effects, from targeted anticancer activity to broad-spectrum antimicrobial preservation.

Conclusion and Future Directions

This guide provides a comparative overview of **Methyl 2-bromo-5-hydroxybenzoate** and its key structural analogues. The data presented herein highlights the profound impact of subtle structural modifications on the physicochemical and biological properties of these compounds.

For future research, a head-to-head comparison of these analogues in a panel of cancer cell lines and against a spectrum of microbial species would be highly valuable. Such studies would provide a more definitive understanding of the structure-activity relationships within this class of compounds and could guide the design of more potent and selective therapeutic agents.

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